

Personal protective equipment for handling Ethyl 1-(hydroxymethyl)cyclobutane-1-carboxylate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Ethyl 1-(hydroxymethyl)cyclobutane-1-carboxylate

Cat. No.: B189900

[Get Quote](#)

Essential Safety and Handling Guide for Ethyl 1-(hydroxymethyl)cyclobutane-1-carboxylate

This document provides immediate, essential safety protocols and logistical information for the handling, storage, and disposal of **Ethyl 1-(hydroxymethyl)cyclobutane-1-carboxylate**. It is intended for researchers, scientists, and professionals in drug development.

Hazard Summary

Ethyl 1-(hydroxymethyl)cyclobutane-1-carboxylate is classified as a combustible liquid that can cause skin, eye, and respiratory irritation.^[1] Adherence to the following safety protocols is critical to minimize exposure and ensure a safe laboratory environment.

Hazard Classification	GHS Code	Description
Flammable Liquids	H227	Combustible liquid[1]
Skin Corrosion/Irritation	H315	Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	H319	Causes serious eye irritation[1]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation[1]

Operational Plan: From Handling to Disposal

Strict adherence to the following procedures is mandatory for the safe handling and disposal of this chemical.

Engineering Controls and Personal Protective Equipment (PPE)

Proper engineering controls and PPE are the first line of defense against chemical exposure. Always handle this substance in a well-ventilated area, preferably within a chemical fume hood. [2][3] Ensure that safety showers and eyewash stations are readily accessible.[3]

Table of Required Personal Protective Equipment

Body Part	Required PPE	Specifications and Best Practices
Eyes/Face	Safety Goggles / Face Shield	Wear chemical safety goggles that conform to EN 166 or OSHA 29 CFR 1910.133 standards.[3] A face shield should be used if there is a splash hazard.[4]
Hands	Chemical-Resistant Gloves	Use compatible, powder-free gloves (e.g., nitrile or neoprene).[2][4] Inspect gloves for integrity before each use and use proper removal techniques to avoid skin contact.[2]
Body	Protective Clothing	Wear a lab coat or a disposable gown.[2][5] Long-sleeved clothing is required to prevent skin exposure.[6]
Respiratory	NIOSH/MSHA Approved Respirator	Required when ventilation is inadequate, or if vapors or mists are generated.[5][7] For high airborne concentrations, a positive-pressure supplied air respirator may be necessary. [5]

Safe Handling and Hygiene

- Avoid all direct contact with eyes, skin, and clothing.[2][6]
- Do not breathe vapors or mists.[2][8]
- Keep the chemical away from heat, sparks, open flames, and other ignition sources.[6][9]

- Use only non-sparking tools and take precautionary measures against static discharge.[6][9]
- Wash hands and any exposed skin thoroughly after handling and before breaks.[6][10]
- Do not eat, drink, or smoke in the laboratory area.[2][6]
- Remove and wash contaminated clothing before reuse.[6]

Storage Plan

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[2][3][9]
- Keep away from incompatible materials such as strong oxidizing agents.[3]

Emergency Response Protocols

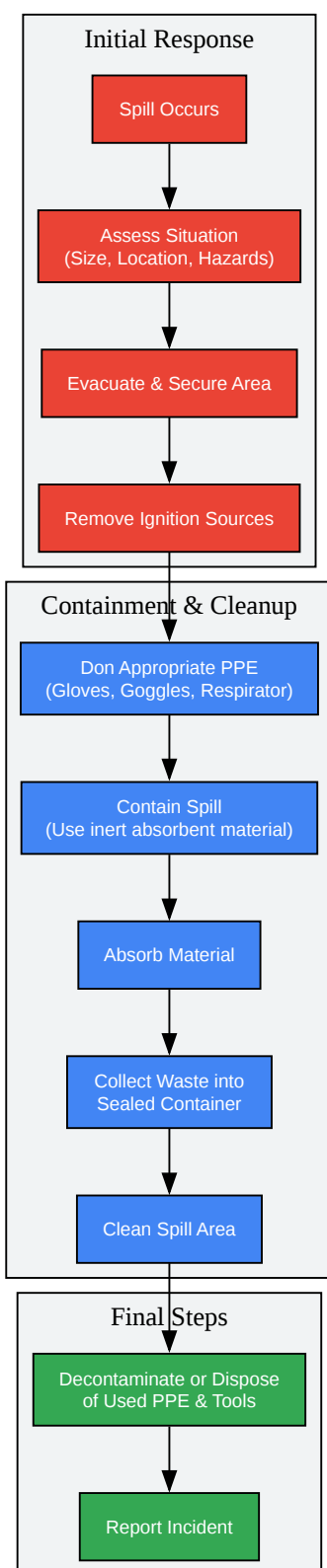
Immediate and appropriate action during an emergency can significantly mitigate harm.

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the exposed person to fresh air immediately.[11] If breathing is difficult, administer oxygen. If breathing has stopped, perform artificial respiration.[11] Seek medical attention if symptoms persist.[9]
Skin Contact	Immediately remove all contaminated clothing. [6] Wash the affected skin with plenty of soap and water for at least 15 minutes.[6][11] If skin irritation occurs, seek medical advice.[6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[6][7] Remove contact lenses if present and easy to do.[7] Get immediate medical attention.[6][11]
Ingestion	Do NOT induce vomiting.[7] Clean the mouth with water and then drink plenty of water.[6] Never give anything by mouth to an unconscious person.[12] Seek immediate medical attention.[11]

Spill and Leak Containment

In the event of a spill, a systematic response is crucial to ensure safety and prevent environmental contamination.



[Click to download full resolution via product page](#)

Caption: Workflow for handling a chemical spill.

Spill Response Steps:

- Personal Precautions: Evacuate non-essential personnel. Ensure adequate ventilation.^[2]
Remove all sources of ignition.^[6]
- Protective Equipment: Wear full personal protective equipment as detailed in the PPE table.
^[2]^[13]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not allow the product to enter drains or watercourses.^[2]^[13]
- Cleaning Up: Soak up the spill with an inert absorbent material (e.g., sand, diatomite, acid binders).^[6]^[13] Collect the material and place it into a suitable, closed container labeled for disposal.^[6]

Disposal Plan

Chemical waste must be managed as hazardous waste and disposed of in accordance with all local, state, and federal regulations.^[14]^[15]

- Collect waste material in a designated, properly labeled, and sealed container.
- Dispose of the contents and the container at an approved waste disposal facility.^[9]^[10]
- Do not dispose of the chemical into the environment or sewage systems.^[2]^[13]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ethyl 1-(hydroxymethyl)cyclobutane-1-carboxylate | C₈H₁₄O₃ | CID 15670506 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. enamine.enamine.net [enamine.enamine.net]

- 3. fishersci.com [fishersci.com]
- 4. Personal protective equipment in your pharmacy - Alberta College of Pharmacy [abpharmacy.ca]
- 5. datasheets.scbt.com [datasheets.scbt.com]
- 6. fishersci.at [fishersci.at]
- 7. carlroth.com [carlroth.com]
- 8. ethyl 2-(hydroxymethyl)cyclobutane-1-carboxylate 97% | CAS: 90113-34-1 | AChemBlock [achemblock.com]
- 9. tcichemicals.com [tcichemicals.com]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- 11. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 12. aksci.com [aksci.com]
- 13. carlroth.com [carlroth.com]
- 14. ehs.weill.cornell.edu [ehs.weill.cornell.edu]
- 15. orgsyn.org [orgsyn.org]
- To cite this document: BenchChem. [Personal protective equipment for handling Ethyl 1-(hydroxymethyl)cyclobutane-1-carboxylate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b189900#personal-protective-equipment-for-handling-ethyl-1-hydroxymethyl-cyclobutane-1-carboxylate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com